

Application Notes and Protocols for Lyophilized CRP (174-185) Peptide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C-Reactive Protein (CRP) (174-185)

Cat. No.: B612700

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Introduction

The C-Reactive Protein (CRP) fragment (174-185), with the amino acid sequence Ile-Tyr-Leu-Gly-Gly-Pro-Phe-Ser-Pro-Asn-Val-Leu (IYLGGPFSPNVL), is a bioactive peptide derived from the full-length CRP.[1][2][3] This dodecapeptide has garnered significant interest in research due to its immunomodulatory properties, particularly its ability to enhance the tumoricidal activity of monocytes and macrophages.[1][2] These application notes provide detailed guidelines for the proper handling, storage, and use of lyophilized CRP (174-185) peptide to ensure its stability and biological activity in experimental settings.

Product Information

The CRP (174-185) peptide is typically supplied as a lyophilized powder, often as a trifluoroacetic acid (TFA) salt resulting from the purification process.[2] The presence of TFA can affect the net weight and solubility of the peptide.[2]

Property	Value
Sequence	H-Ile-Tyr-Leu-Gly-Gly-Pro-Phe-Ser-Pro-Asn-Val-Leu-OH
Molecular Formula	C ₆₂ H ₉₃ N ₁₃ O ₁₆
Molecular Weight	~1276.5 g/mol [2]
Theoretical pI	7.0[2]
GRAVY Score	0.79[2]

Handling and Storage of Lyophilized Peptide

Proper handling and storage of the lyophilized CRP (174-185) peptide are crucial to maintain its integrity and activity.

Initial Receipt and Storage:

Upon receipt, it is recommended to store the lyophilized peptide at -20°C or colder in a desiccated environment.[2] For long-term storage, -80°C is preferable. The peptide should be protected from light.

Handling Precautions:

- Before opening, allow the vial to equilibrate to room temperature in a desiccator. This prevents condensation from forming inside the vial, which can degrade the peptide.
- Weigh out the desired amount of peptide quickly in a clean, controlled environment.
- Reseal the vial tightly and return it to the recommended storage temperature.
- Wear appropriate personal protective equipment, including gloves and safety glasses, as lyophilized peptides can be volatile.

Quantitative Storage Recommendations

Storage Form	Temperature	Duration	Notes
Lyophilized	-80°C	Several years	Recommended for long-term storage. Keep in a desiccator.
Lyophilized	-20°C	Several years	Suitable for long-term storage. Keep in a desiccator.
Lyophilized	4°C	Short-term (weeks)	For short-term use only. ^[4]
In Solution	-80°C	Up to 6 months ^[4]	Aliquot to avoid freeze-thaw cycles.
In Solution	-20°C	Up to 1 month ^[4]	Aliquot to avoid freeze-thaw cycles.
In Solution	4°C	1-2 weeks	For immediate use.

Reconstitution of Lyophilized Peptide

The solubility of a peptide is dependent on its amino acid composition. With a GRAVY score of 0.79, CRP (174-185) is considered hydrophobic.

Recommended Solvents:

- **Sterile, Purified Water or Buffer:** For initial attempts, use sterile, purified water or a buffer such as phosphate-buffered saline (PBS) at a pH of 7.0-7.4.
- **Organic Solvents:** If the peptide is not readily soluble in aqueous solutions, it is recommended to first dissolve it in a small amount of an organic solvent like dimethyl sulfoxide (DMSO) and then slowly add the aqueous buffer to the desired concentration.

Reconstitution Protocol:

- Bring the lyophilized peptide vial to room temperature in a desiccator.

- Add the appropriate solvent to the vial to achieve the desired stock concentration (e.g., 1 mg/mL).
- Gently vortex or sonicate the vial to ensure the peptide is fully dissolved. A clear solution indicates complete dissolution.
- For long-term storage of the reconstituted peptide, it is crucial to aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles.

Experimental Protocols

In Vitro Macrophage Activation Assay

This protocol describes the use of CRP (174-185) to stimulate macrophage activity in vitro.

Materials:

- Reconstituted CRP (174-185) peptide solution
- Macrophage cell line (e.g., RAW 264.7) or primary macrophages
- Complete cell culture medium
- Assay-specific reagents (e.g., for phagocytosis or cytokine measurement)

Procedure:

- Culture macrophages to the desired density in appropriate culture plates.
- Prepare a working solution of CRP (174-185) in complete cell culture medium. A final concentration of 0.2 mg/mL has been used in some studies.
- Remove the existing medium from the cells and add the medium containing the CRP (174-185) peptide.
- Incubate the cells for the desired period (e.g., 1-24 hours).
- Proceed with the specific downstream assay, such as a phagocytosis assay or analysis of cytokine production (e.g., TNF- α , IL-1 β , IL-6) by ELISA or flow cytometry.

In Vivo Murine Sepsis Model

This protocol provides a general guideline for the administration of CRP (174-185) in a murine model of sepsis.

Materials:

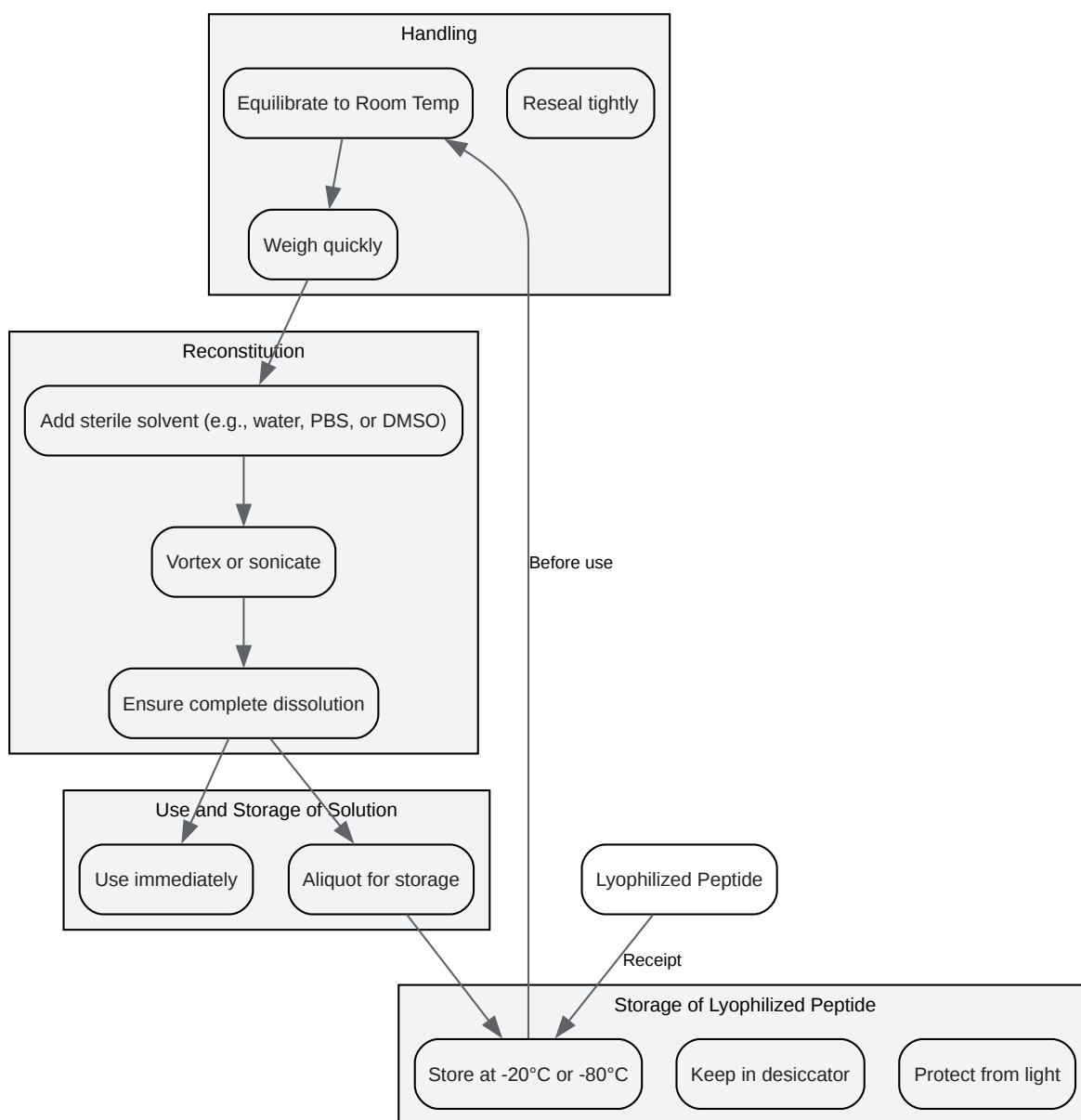
- Reconstituted and sterile-filtered CRP (174-185) peptide solution (e.g., in saline)
- Animal model of sepsis (e.g., cecal ligation and puncture - CLP)

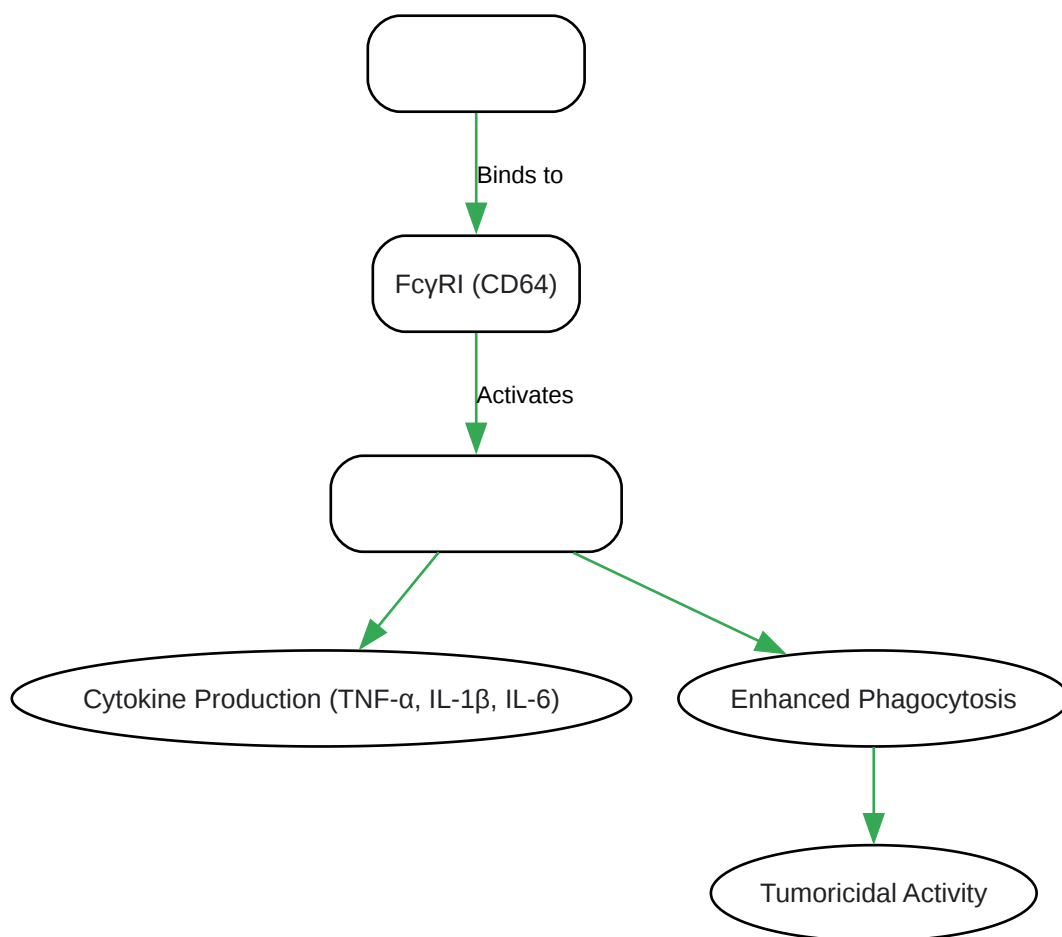
Procedure:

- Induce sepsis in the animal model according to the established protocol.
- Prepare the CRP (174-185) peptide for injection by diluting the stock solution in sterile saline. Doses of 10 or 20 mg/kg have been reported.[\[5\]](#)
- Administer the peptide solution to the animals via the desired route (e.g., intraperitoneal injection).
- Monitor the animals for survival and other relevant parameters (e.g., bacterial load, inflammatory markers) at specified time points.

Visualizations

Workflow for Handling and Reconstitution of Lyophilized CRP (174-185)





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References

- 1. Frontiers | C-Reactive Protein and Cancer: Interpreting the Differential Bioactivities of Its Pentameric and Monomeric, Modified Isoforms [frontiersin.org]
- 2. C-Reactive Protein (CRP) (174-185) peptide [novoprolabs.com]
- 3. C-Reactive Protein and Cancer: Interpreting the Differential Bioactivities of Its Pentameric and Monomeric, Modified Isoforms - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]

- 5. Solubility Guidelines for Peptides [sigmaaldrich.com]
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